

Structural Elucidation of N,N-Dimethyl-2-phenylglycinonitrile: A Technical Guide

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Compound of Interest

Compound Name: 2-(Dimethylamino)-2-phenylacetonitrile

CAS No.: 827-36-1

Cat. No.: B1265451

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Abstract

N,N-Dimethyl-2-phenylglycinonitrile is an α -aminonitrile, a class of compounds recognized for their utility as versatile synthetic intermediates in medicinal and materials chemistry. The precise determination of its molecular structure is paramount for its application in targeted synthesis and for understanding its chemical behavior. This in-depth technical guide provides a comprehensive framework for the structural elucidation of N,N-Dimethyl-2-phenylglycinonitrile, integrating foundational chemical principles with advanced spectroscopic methodologies. This guide is designed to be a practical resource, detailing not just the 'what' but the 'why' behind each analytical step, ensuring a self-validating and robust characterization process.

Introduction and Synthetic Context

The structural integrity of a chemical entity is the bedrock of its function. For N,N-Dimethyl-2-phenylglycinonitrile, a molecule featuring a tertiary amine, a nitrile, and a phenyl group all connected to a stereocenter, a multi-faceted analytical approach is essential.

A likely synthetic route to N,N-Dimethyl-2-phenylglycinonitrile is the Strecker synthesis, a one-pot, three-component reaction.^{[1][2]} This context is crucial as it informs the potential impurity profile, which may include unreacted starting materials (benzaldehyde, dimethylamine, and a cyanide source) or side-products.

DOT Script for Molecular Structure

Caption: Molecular structure of N,N-Dimethyl-2-phenylglycinonitrile.

Mass Spectrometry: The Molecular Blueprint

Mass spectrometry (MS) provides the molecular weight and fragmentation pattern, offering the initial and most critical piece of the structural puzzle.

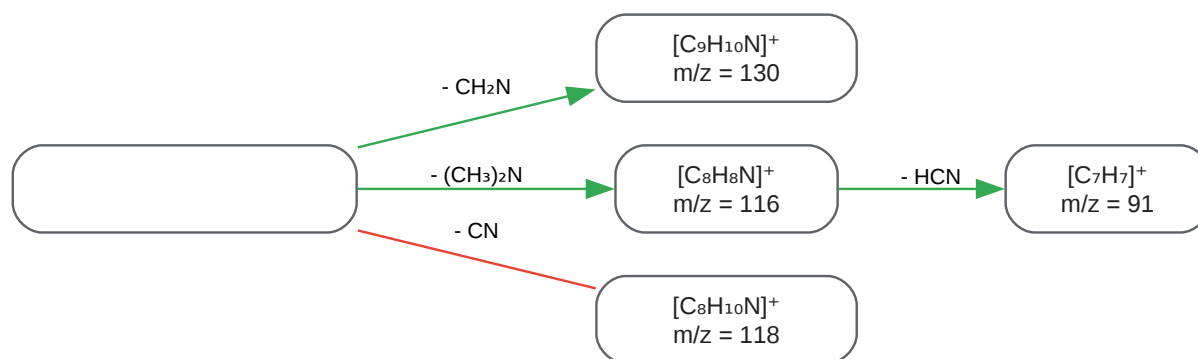
Expected Mass Spectrum

For N,N-Dimethyl-2-phenylglycinonitrile ($C_{10}H_{12}N_2$), the expected exact mass of the molecular ion $[M]^+$ is 160.1000 Da. A key feature of compounds with an odd number of nitrogen atoms is that their molecular ion will have an odd nominal mass, which is not the case here (two nitrogen atoms). Therefore, an even molecular weight is expected.

The fragmentation pattern is dictated by the stability of the resulting carbocations and neutral radicals. The most likely fragmentation pathway is the α -cleavage adjacent to the tertiary amine, which is a highly favorable process.

Predicted Fragmentation Pathway

DOT Script for Mass Spectrometry Fragmentation



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Caption: Predicted major fragmentation pathways for N,N-Dimethyl-2-phenylglycinonitrile.

m/z (Predicted)	Proposed Fragment	Notes
160	$[\text{C}_{10}\text{H}_{12}\text{N}_2]^+$	Molecular Ion
130	$[\text{C}_9\text{H}_{10}\text{N}]^+$	Loss of a CH_2N radical via α -cleavage. This is a highly probable and often abundant fragment.
118	$[\text{C}_8\text{H}_{10}\text{N}]^+$	Loss of a cyanide radical.
116	$[\text{C}_8\text{H}_8\text{N}]^+$	Loss of the dimethylamino radical.
91	$[\text{C}_7\text{H}_7]^+$	Tropylium ion, a common fragment for compounds containing a benzyl group.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Preparation:** Dissolve a small amount of the purified compound in a volatile organic solvent (e.g., methanol or acetonitrile).
- **Injection:** Introduce the sample into the mass spectrometer via a direct insertion probe or through a gas chromatograph (GC-MS) for separation from any impurities.
- **Ionization:** Utilize a standard electron ionization energy of 70 eV.
- **Analysis:** Acquire the mass spectrum over a range of m/z 40-300.
- **Data Interpretation:** Identify the molecular ion peak and compare the observed fragmentation pattern with the predicted pathways.

Infrared (IR) Spectroscopy: Functional Group Identification

Infrared (IR) spectroscopy probes the vibrational frequencies of bonds within a molecule, providing a characteristic fingerprint of the functional groups present.

Expected IR Absorption Bands

The structure of N,N-Dimethyl-2-phenylglycinonitrile suggests several key absorption bands.

Functional Group	Predicted Wavenumber (cm ⁻¹)	Vibrational Mode
C≡N (Nitrile)	2240 - 2260	Stretching (a key diagnostic peak, often of medium intensity)
C-H (Aromatic)	3000 - 3100	Stretching
C-H (Aliphatic)	2850 - 2980	Stretching
C=C (Aromatic)	1450 - 1600	Stretching (multiple bands)
C-N (Amine)	1000 - 1250	Stretching

Note: The absence of a broad absorption in the 3300-3500 cm⁻¹ region would confirm the tertiary nature of the amine (no N-H bonds).

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR

- **Sample Preparation:** Place a small amount of the solid or liquid sample directly onto the ATR crystal.
- **Data Acquisition:** Record the spectrum, typically over a range of 4000-600 cm⁻¹, co-adding multiple scans to improve the signal-to-noise ratio.

- **Background Subtraction:** A background spectrum of the clean ATR crystal should be recorded and subtracted from the sample spectrum.
- **Analysis:** Identify the characteristic absorption bands and correlate them to the expected functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structure

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of a molecule, allowing for the unambiguous determination of its connectivity.

Predicted ^1H NMR Spectrum (500 MHz, CDCl_3)

Proton(s)	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
H-2, H-6 (ortho)	7.4 - 7.6	Multiplet	2H	Aromatic
H-3, H-4, H-5 (meta, para)	7.2 - 7.4	Multiplet	3H	Aromatic
H- α	~4.5	Singlet	1H	Methine (CH)
$\text{N}(\text{CH}_3)_2$	~2.3	Singlet	6H	N,N-dimethyl

The chemical shifts are predictions and can be influenced by solvent and concentration.

Predicted ^{13}C NMR Spectrum (125 MHz, CDCl_3)

Carbon(s)	Predicted Chemical Shift (δ , ppm)	Assignment
C-1 (ipso)	~135	Aromatic
C-2, C-6 (ortho)	~129	Aromatic
C-3, C-5 (meta)	~128	Aromatic
C-4 (para)	~127	Aromatic
C $\equiv$ N	~118	Nitrile
C- α	~60	Methine (CH)
N(CH ₃) ₂	~40	N,N-dimethyl

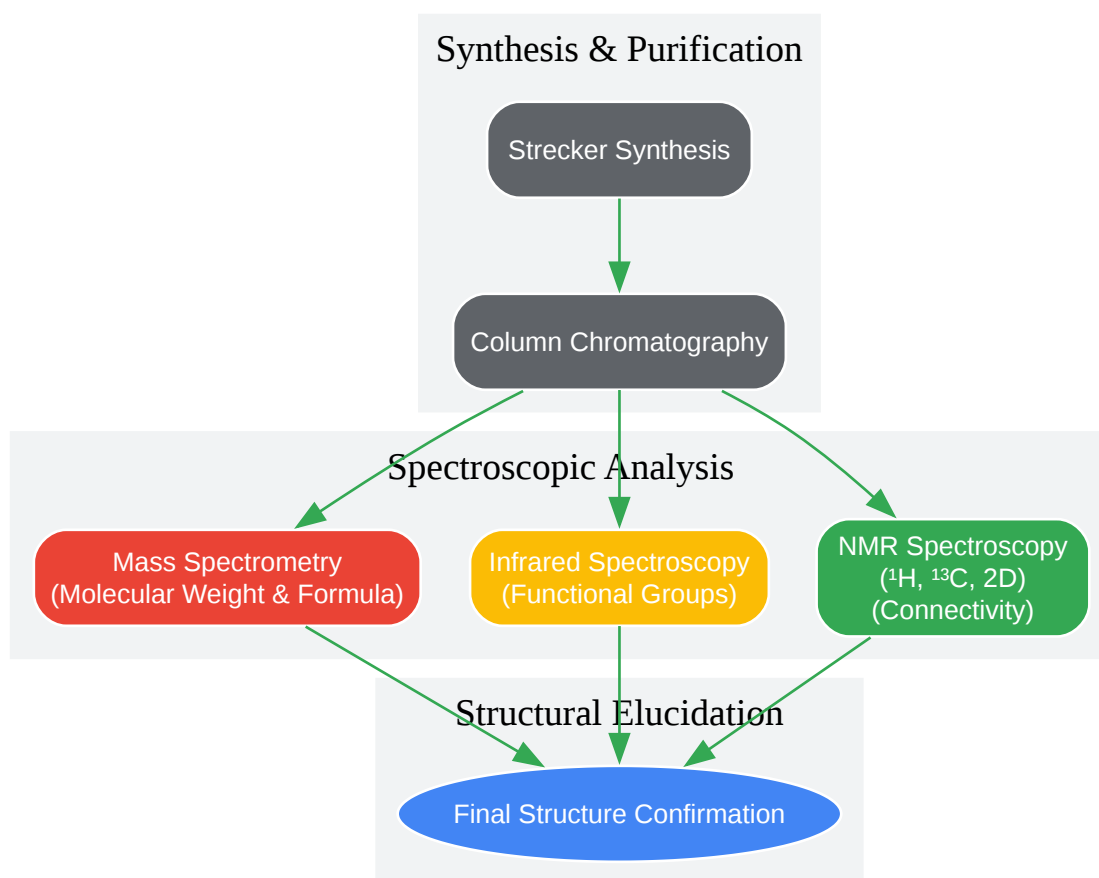
These are predicted values and serve as a guide for spectral interpretation.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the purified compound in ~0.6 mL of a deuterated solvent (e.g., CDCl₃) in an NMR tube.
- ¹H NMR Acquisition: Acquire a standard one-dimensional proton NMR spectrum.
- ¹³C NMR Acquisition: Acquire a proton-decoupled carbon-13 NMR spectrum.
- 2D NMR (Optional but Recommended):
 - COSY (Correlation Spectroscopy): To establish proton-proton couplings.
 - HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded protons and carbons.
 - HMBC (Heteronuclear Multiple Bond Correlation): To establish long-range (2-3 bond) correlations between protons and carbons, which is crucial for confirming the connectivity of the entire molecule.

- **Data Processing and Analysis:** Process the spectra (Fourier transform, phasing, and baseline correction) and integrate the ^1H NMR signals. Assign all peaks based on their chemical shifts, multiplicities, and correlations observed in the 2D spectra.

DOT Script for Overall Analytical Workflow



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Caption: A logical workflow for the synthesis and structural elucidation of N,N-Dimethyl-2-phenylglycinonitrile.

Safety and Handling

Given its structure as an α -aminonitrile, N,N-Dimethyl-2-phenylglycinonitrile should be handled with care. α -Aminonitriles can be toxic and may release hydrogen cyanide upon hydrolysis.

- Handling: Use in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[3][4]
- Storage: Store in a cool, dry, and well-ventilated area, away from strong acids and oxidizing agents.[3]
- Disposal: Dispose of in accordance with local, state, and federal regulations for chemical waste.

Conclusion

The structural elucidation of N,N-Dimethyl-2-phenylglycinonitrile is a systematic process that relies on the synergistic application of mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance spectroscopy. Each technique provides a unique and complementary piece of information that, when integrated, allows for the unambiguous confirmation of the molecular structure. This guide provides the theoretical framework, predicted data, and experimental protocols necessary to confidently characterize this important synthetic intermediate. The principles and workflows described herein are broadly applicable to the structural elucidation of other novel organic molecules.

References

- NROChemistry. (n.d.). Strecker Synthesis. Retrieved from [\[Link\]](#)

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